

Spectroscopic data interpretation for Seychellene (NMR, IR, Mass Spec)

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Compound of Interest

Compound Name: Seychellene

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Spectroscopic Data Interpretation for Seychellene: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the spectroscopic data for the sesquiterpene **Seychellene**. The interpretation of Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data is crucial for the structural elucidation and characterization of natural products like **Seychellene**, which are of significant interest in pharmaceutical research and drug development.

Spectroscopic Data Summary

The following tables summarize the key quantitative data obtained from the spectroscopic analysis of **Seychellene**.

Table 1: ¹H NMR Spectroscopic Data for Seychellene

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Number of Protons	Assignment
0.752	Doublet	6.77	3	CH ₃ CH
0.830	Singlet	-	3	CH ₃
0.961	Singlet	-	3	CH ₃
2.20	Multiplet	-	1	CH ₂ =CCH
4.59	Doublet	1.4	1	C=CH ₂
4.79	Doublet	1.4	1	C=CH ₂

Solvent: CDCl₃, Frequency: 300 MHz^[1]

Table 2: ¹³C NMR Spectroscopic Data for Seychellene

Chemical Shift (δ) ppm	Carbon Type
18.75	CH ₃
20.71	CH ₃
24.94	CH ₂
26.44	CH ₂
26.56	CH ₂
27.81	CH ₂
29.90	CH
31.65	CH
35.16	C (Quaternary)
37.26	CH
37.66	CH ₂
39.81	C (Quaternary)
44.77	CH
103.49	C=CH ₂
162.41	C=CH ₂

Solvent: CDCl₃, Frequency: 20.2 MHz[1]

Table 3: IR Spectroscopic Data for Seychellene

Wavenumber (cm ⁻¹)	Functional Group Assignment
3070	C-H stretch (alkene)
1640	C=C stretch (alkene)
885	=CH ₂ bend (out-of-plane)
1380, 1370	C-H bend (methyl)

Sample Phase: CHCl₃ solution[1]

Table 4: Mass Spectrometry Data for Seychellene

m/z	Relative Intensity (%)	Assignment
204	12	Molecular Ion [M] ⁺
189	5	[M - CH ₃] ⁺
122	100	Base Peak
93	33	
41	27	

High-Resolution Mass Spectrometry (HRMS): Calculated for C₁₅H₂₄: 204.1878, Found: 204.1879[1]

Experimental Protocols

The spectroscopic data presented were obtained using standard analytical techniques for natural product characterization. While specific instrument parameters for the cited data may vary, the following provides a general overview of the methodologies employed.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Sample Preparation:** A solution of the purified **Seychellene** sample is prepared in a deuterated solvent, typically chloroform-d (CDCl₃), to a concentration suitable for NMR analysis (typically 1-10 mg/mL).
- **Data Acquisition:** ¹H and ¹³C NMR spectra are recorded on a high-field NMR spectrometer (e.g., 300 MHz or higher). For ¹H NMR, standard pulse sequences are used. For ¹³C NMR, proton-decoupled spectra are typically acquired to simplify the spectrum to single lines for each unique carbon atom.
- **Data Processing:** The raw data (Free Induction Decay - FID) is Fourier transformed to generate the frequency-domain spectrum. Phase and baseline corrections are applied, and the chemical shifts are referenced to the residual solvent peak or an internal standard (e.g., tetramethylsilane, TMS).

Infrared (IR) Spectroscopy

- **Sample Preparation:** The sample can be analyzed as a thin film on a salt plate (e.g., NaCl or KBr), as a solution in a suitable solvent (e.g., CCl₄ or CHCl₃) in an IR-transparent cell, or as a KBr pellet for solid samples.
- **Data Acquisition:** The IR spectrum is recorded using a Fourier Transform Infrared (FTIR) spectrometer. A background spectrum is first collected and then subtracted from the sample spectrum to obtain the final absorbance or transmittance spectrum. The typical spectral range is 4000-400 cm⁻¹.

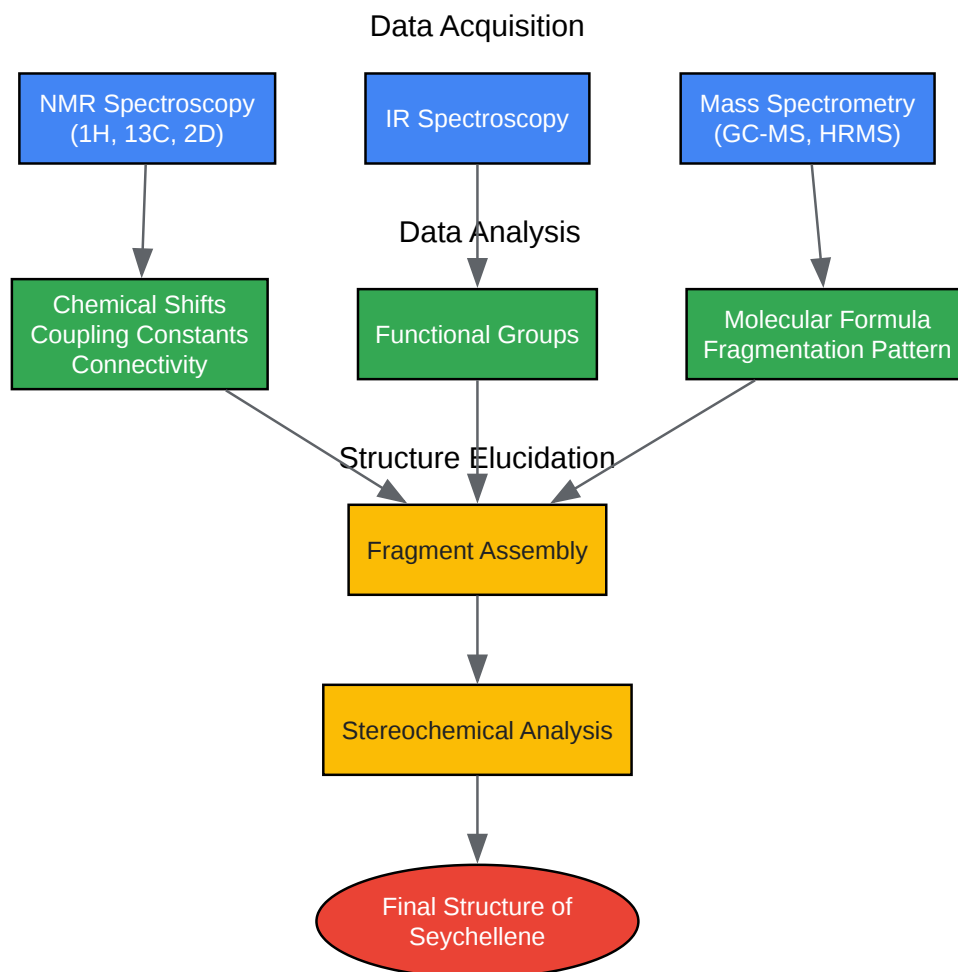
Mass Spectrometry (MS)

- **Sample Introduction:** For volatile compounds like **Seychellene**, Gas Chromatography-Mass Spectrometry (GC-MS) is a common technique. The sample is injected into a gas chromatograph, where it is vaporized and separated from other components. The separated compound then enters the mass spectrometer.
- **Ionization:** Electron Ionization (EI) is a standard method for GC-MS, where high-energy electrons bombard the sample molecules, causing them to ionize and fragment.
- **Mass Analysis:** The resulting ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., a quadrupole or time-of-flight analyzer).
- **Detection:** An electron multiplier or other detector records the abundance of each ion at a specific m/z, generating the mass spectrum. High-resolution mass spectrometry (HRMS) is used to determine the exact mass of the molecular ion, which allows for the determination of the molecular formula.

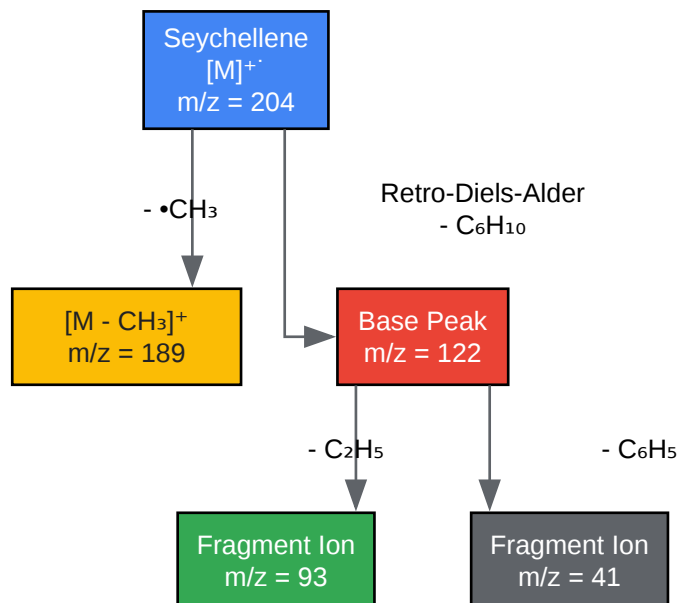
Visualizations

Logical Workflow for Spectroscopic Data Interpretation

Workflow for Spectroscopic Identification of Seychellene



Key Fragmentation Pathways of Seychellene



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References

- 1. pubs.acs.org [pubs.acs.org]
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